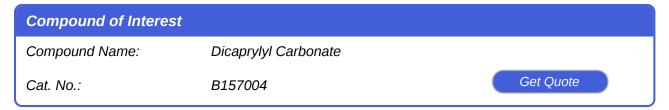


Acute Toxicity Profile of Dicaprylyl Carbonate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the acute oral and dermal toxicity of **Dicaprylyl Carbonate**. The information is compiled from key safety assessments and follows internationally recognized guidelines to support researchers, scientists, and professionals in the field of drug development and cosmetic safety.

Executive Summary

Dicaprylyl Carbonate, a diester of carbonic acid and caprylyl alcohol, exhibits a very low order of acute toxicity in both oral and dermal exposure studies. The available data, primarily from studies conducted according to OECD guidelines, indicate that **Dicaprylyl Carbonate** is virtually non-toxic in single-dose applications. The median lethal dose (LD50) for both oral and dermal routes is established to be greater than 5 g/kg body weight in rats. No significant adverse effects, mortality, or treatment-related organ abnormalities have been observed at these high dose levels. This low toxicity profile makes it a favorable ingredient in a variety of cosmetic and personal care formulations.

Quantitative Data Summary

The acute toxicity data for **Dicaprylyl Carbonate** is summarized in the tables below. These studies were conducted on trade name materials containing **Dicaprylyl Carbonate**.

Table 1: Acute Oral Toxicity of Dicaprylyl Carbonate



Test Substance	Species	Guideline	Dose (g/kg)	LD50 (g/kg)	Key Findings
Dicaprylyl Carbonate	Sprague- Dawley Rat	OECD 401	5	> 5	No mortality; No effect on body weight gain; No evidence of organ abnormalities at necropsy. [1][2]

Table 2: Acute Dermal Toxicity of Dicaprylyl Carbonate

Test Substance	Species	Guideline	Dose (g/kg)	LD50 (g/kg)	Key Findings
Dicaprylyl Carbonate	Wistar Rat	OECD 402	5	> 5	No mortality; No evidence of organ abnormalities at necropsy. [2]

Experimental Protocols

The methodologies for the acute toxicity studies of **Dicaprylyl Carbonate** followed the internationally accepted OECD guidelines.

Acute Oral Toxicity (as per OECD Guideline 401)

The acute oral toxicity of a trade name material containing **Dicaprylyl Carbonate** was evaluated in a study using Sprague-Dawley rats.[1][2]

• Test Animals: Ten Sprague-Dawley rats (5 males and 5 females per group) were used.



- · Vehicle: The test material was administered in maize oil.
- Administration: A single dose of 5 g/kg body weight was administered by gavage.
- Observation Period: The animals were observed for a period of 14 days following administration.
- Parameters Observed:
 - Mortality: Checked daily.
 - Clinical Signs: Observations were made for any signs of toxicity.
 - o Body Weight: Measured prior to dosing and at least weekly thereafter.
 - Gross Necropsy: All animals were subjected to a gross necropsy at the end of the 14-day observation period to examine for any organ abnormalities.

Acute Dermal Toxicity (as per OECD Guideline 402)

The acute dermal toxicity of a trade name material containing **Dicaprylyl Carbonate** was assessed in Wistar rats.[2]

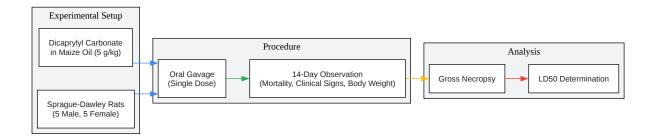
- Test Animals: Ten Wistar rats (5 males and 5 females per group) were used.
- Application: The test material was applied at a dose of 5 g/kg body weight.
- Exposure: The substance was applied under an occlusive dressing for a 24-hour period.
- Observation Period: Following the exposure period, the animals were observed for 14 days.
- · Parameters Observed:
 - Mortality: Checked daily.
 - Clinical Signs: Animals were observed for any local or systemic signs of toxicity.
 - Gross Necropsy: At the conclusion of the 14-day observation period, all animals underwent a gross necropsy to identify any treatment-related changes in organs.



Visualizations

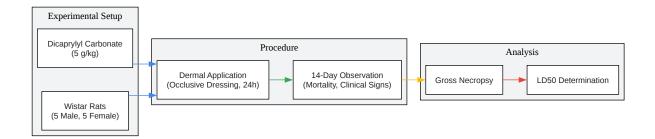
Experimental Workflow Diagrams

The following diagrams illustrate the workflows for the acute oral and dermal toxicity studies.



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Caption: Workflow for Acute Oral Toxicity Study (OECD 401).



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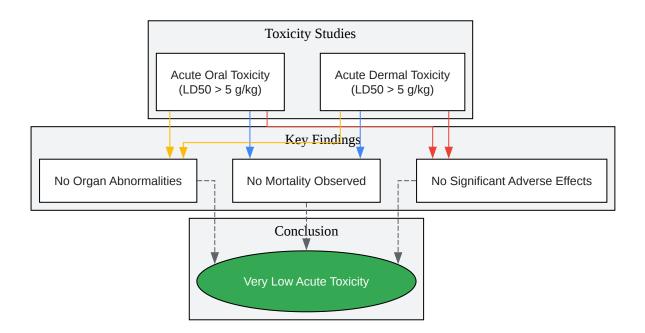


Caption: Workflow for Acute Dermal Toxicity Study (OECD 402).

Signaling Pathways

No specific signaling pathways related to the toxicity of **Dicaprylyl Carbonate** have been identified in the reviewed literature. This is consistent with the substance's very low toxicity profile, which suggests a lack of significant interaction with biological pathways that would lead to adverse outcomes at acute high-dose exposures. The observed lack of toxicity indicates that **Dicaprylyl Carbonate** is not a significant biological effector at the cellular or systemic level under the tested conditions.

The following diagram illustrates the logical relationship in the safety assessment based on the available data.



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Caption: Logical Flow of **Dicaprylyl Carbonate** Safety Assessment.



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References

- 1. cir-safety.org [cir-safety.org]
- 2. cir-safety.org [cir-safety.org]
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